

comparing different suppliers of Tristearin-d5

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Compound of Interest

Compound Name: *Tristearin-d5*

Cat. No.: *B1472689*

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A Comparative Guide to **Tristearin-d5** Suppliers for Researchers and Drug Development Professionals

For researchers, scientists, and drug development professionals utilizing **Tristearin-d5** as an internal standard or for other applications, selecting a supplier that provides high-purity, well-characterized material is paramount. This guide offers a comparative overview of several prominent suppliers of **Tristearin-d5**, focusing on available data regarding product quality and the analytical methods used for its determination.

Data Presentation

The following table summarizes the available information on **Tristearin-d5** from various suppliers. It is important to note that while direct Certificates of Analysis (CoAs) for **Tristearin-d5** were not publicly available from all suppliers at the time of this guide's compilation, the information presented is based on general statements of quality from the suppliers and representative data from other similar products they offer.

Table 1: Comparison of **Tristearin-d5** Suppliers

Supplier	Product Number	Stated Purity	Isotopic Enrichment	Availability	Notes
Toronto Research Chemicals	T886452	Typically high, full analytical data package provided. [1] [2] [3]	Expected to be high, specified in CoA.	Inquire	Distributed by various vendors like Biomall. [4]
MedchemExpress	HY-N1464S1	Not specified	Deuterium labeled Tristearin. [5]	In Stock [6]	Offers other deuterated forms of Tristearin. [6]
Alfa Chemistry	ACMA00061859	Research grade	Not specified	Inquire	Provides basic product details on their website. [7]
Cayman Chemical	Not specified	Typically ≥98% for similar products. [8]	For similar d5 products, ≥99% deuterated forms (d1-d5); ≤1% d0. [8]	Inquire	Provides detailed CoAs with batch-specific data for their products. [8] [9]
Avanti Polar Lipids	Not specified	>99% for their lipid products. [10] [11]	High, specified in CoA.	Inquire	Specializes in high-purity lipids and provides detailed CoAs. [12] [13] [14]
Larodan	Not specified	>99% for their lipid	High, specified in CoA. [17]	Inquire	All products are supplied with a

products.[\[15\]](#)
[\[16\]](#)

Certificate of
Analysis.[\[17\]](#)

Disclaimer: The data in this table is for comparative purposes and is based on publicly available information and general quality statements from the suppliers. For lot-specific data, it is essential to request a Certificate of Analysis directly from the supplier.

Experimental Protocols

Accurate determination of chemical purity and isotopic enrichment is crucial for the validation of **Tristearin-d5** as an internal standard. The following are detailed methodologies for key experiments based on established analytical techniques.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

- Instrumentation: A standard HPLC system equipped with a UV or Evaporative Light Scattering Detector (ELSD).
- Column: A C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water.
- Procedure:
 - Prepare a stock solution of **Tristearin-d5** in a suitable organic solvent (e.g., chloroform or a mixture of dichloromethane and methanol).
 - Perform a gradient elution to separate the analyte from any potential impurities.
 - Monitor the elution profile using a UV detector (if the analyte has a chromophore) or an ELSD for universal detection of non-volatile compounds.
 - The chemical purity is calculated based on the area percentage of the main peak relative to the total peak area.

Determination of Isotopic Enrichment by High-Resolution Mass Spectrometry (HRMS)

- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap mass analyzer, coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Procedure:
 - Prepare a dilute solution of **Tristearin-d5** in a solvent compatible with the ionization source.
 - Infuse the sample directly into the mass spectrometer or inject it via a liquid chromatography system.
 - Acquire the mass spectrum in the appropriate mass range to observe the molecular ion cluster of **Tristearin-d5**.
 - The high resolution of the instrument allows for the separation and relative quantification of the different isotopologues (d0, d1, d2, d3, d4, d5).
 - Isotopic enrichment is calculated by determining the percentage of the d5 isotopologue relative to the sum of all isotopologues.

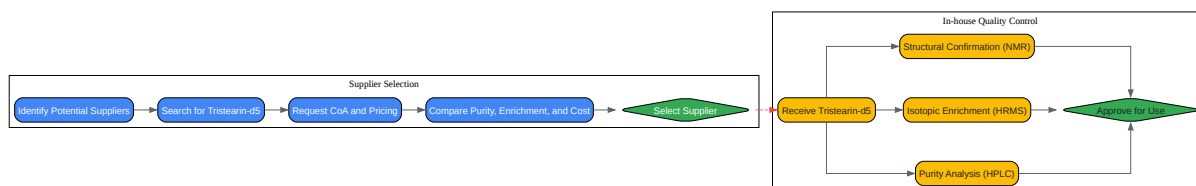
Structural Confirmation and Isotopic Labeling Position by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Procedure:
 - Dissolve a sufficient amount of **Tristearin-d5** in a deuterated solvent (e.g., CDCl₃).
 - Acquire ¹H and ¹³C NMR spectra.
 - The ¹H NMR spectrum will show the absence or significant reduction of signals at the positions where deuterium has been incorporated.

- The ^{13}C NMR spectrum can also provide information on the location of the deuterium labels through the observation of C-D coupling patterns.
- These spectra serve to confirm the overall structure of the molecule and the specific sites of deuteration.

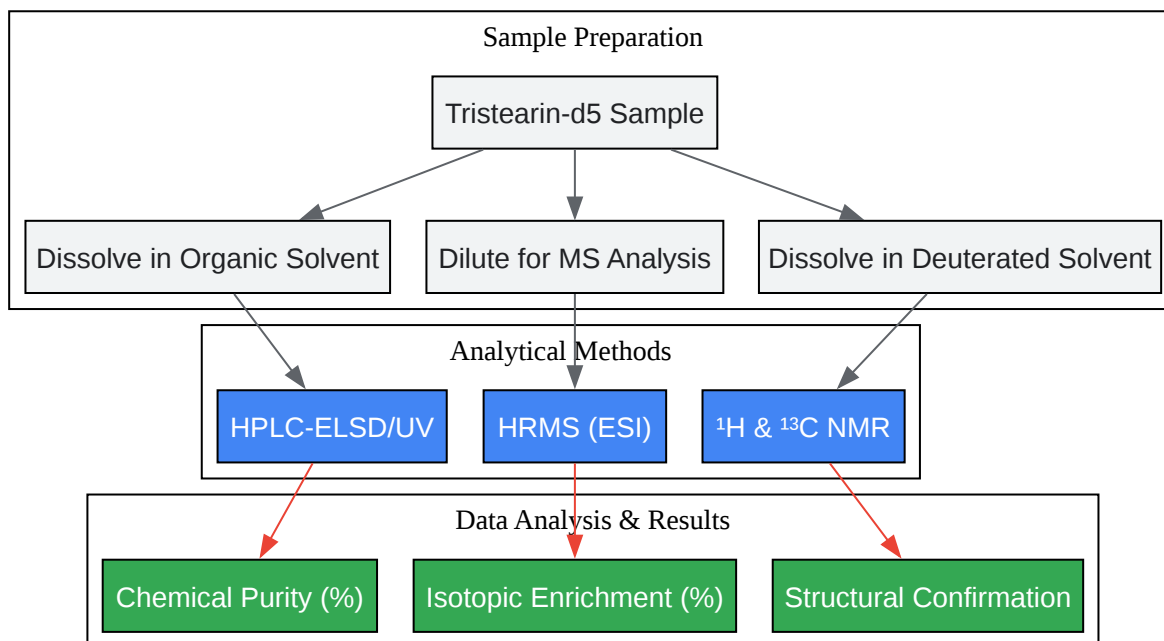
Mandatory Visualization

The following diagrams illustrate the workflow for supplier selection and the analytical process for quality control of **Tristearin-d5**.



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Caption: Workflow for selecting and qualifying a **Tristearin-d5** supplier.



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Caption: Analytical workflow for the quality control of **Tristearin-d5**.

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References

- 1. LGC Group [www2.lgcgroup.com]
- 2. Chemie Brunschwig | Toronto Research Chemical [chemie-brunschwig.ch]
- 3. Pharmaceutical - ACI Sciences [aciscienc.com]
- 4. biomall.in [biomall.in]

- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. greyhoundchrom.com [greyhoundchrom.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. caymanchem.com [caymanchem.com]
- 10. sigmaaldrich.cn [sigmaaldrich.cn]
- 11. avantiresearch.com [avantiresearch.com]
- 12. avantiresearch.com [avantiresearch.com]
- 13. avantiresearch.com [avantiresearch.com]
- 14. avantiresearch.com [avantiresearch.com]
- 15. larodan.com [larodan.com]
- 16. cosmobiousa.com [cosmobiousa.com]
- 17. larodan.com [larodan.com]
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